

Spectroscopic Analysis of 1,2-Cyclohexanediol: A Technical Guide

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Compound of Interest

Compound Name: 1,2-Cyclohexanediol

CAS No.: 54383-22-1

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This guide provides a comprehensive overview of the Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopic data for the cis and trans isomers of **1,2-Cyclohexanediol**. It is intended for researchers, scientists, and professionals in drug development who require detailed spectral information and experimental methodologies for the characterization of this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique for elucidating the structure of organic molecules. The chemical shifts (δ), splitting patterns, and coupling constants (J) in ^1H and ^{13}C NMR spectra provide detailed information about the connectivity and stereochemistry of **1,2-Cyclohexanediol**.

^1H and ^{13}C NMR Data

The following tables summarize the ^1H and ^{13}C NMR spectral data for cis- and trans-**1,2-Cyclohexanediol**, primarily in deuterated chloroform (CDCl_3) as the solvent.

Table 1: ^1H NMR Spectroscopic Data for **1,2-Cyclohexanediol** in CDCl_3

Isomer	Proton	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constants (J, Hz)
cis	H-1, H-2	3.35	m	-
	H-3, H-6 (axial)	1.98	m	-
	H-3, H-6 (equatorial)	1.26	m	-
	H-4, H-5 (axial)	1.71	m	-
	H-4, H-5 (equatorial)	1.27	m	-
trans	H-1, H-2	3.33	m	-
	H-3, H-6	1.95	m	-
	H-4, H-5	1.69	m	-
	Other CH ₂	1.56 - 1.00	m	-

Note: The multiplets for the methylene protons in both isomers are complex and often overlap, making precise assignment and extraction of all coupling constants challenging from 1D spectra alone. The data for the cis isomer is based on the Biological Magnetic Resonance Bank (BMRB) entry bmse000837.^[1] Data for the trans isomer is sourced from ChemicalBook.^[2]

Table 2: ¹³C NMR Spectroscopic Data for **1,2-Cyclohexanediol** in CDCl₃

Isomer	Carbon	Chemical Shift (δ , ppm)
cis[1]	C-1, C-2	75.84
C-3, C-6	32.86	75.5
C-4, C-5	24.33	
trans	C-1, C-2	
C-3, C-6	33.2	75.5
C-4, C-5	24.1	

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The key characteristic absorptions for **1,2-Cyclohexanediol** are from the O-H and C-O stretching vibrations of the alcohol groups and the C-H stretching and bending vibrations of the cyclohexane ring.

IR Absorption Data

The table below details the principal IR absorption bands for **1,2-Cyclohexanediol**.

Table 3: Key IR Absorption Frequencies for **1,2-Cyclohexanediol**

Wavenumber (cm ⁻¹)	Intensity	Functional Group Assignment	Isomer(s)
~3400	Strong, Broad	O-H stretch (intermolecular H-bonding)	cis & trans
2934	Strong	C-H stretch (asymmetric, CH ₂)	cis & trans
2860	Strong	C-H stretch (symmetric, CH ₂)	cis & trans
1450	Medium	CH ₂ scissoring	cis & trans
1070 - 1030	Strong	C-O stretch	cis & trans
900 - 675	Strong	O-H bend (out-of-plane)	cis & trans

Note: The broadness of the O-H stretching band is indicative of hydrogen bonding. The exact positions of the C-O and O-H bands can vary slightly between the cis and trans isomers due to differences in intramolecular hydrogen bonding capabilities.

Experimental Protocols

The following are generalized protocols for obtaining NMR and IR spectra of **1,2-Cyclohexanediol**.

NMR Spectroscopy Protocol

- **Sample Preparation:** Dissolve approximately 5-10 mg of **1,2-Cyclohexanediol** in 0.6-0.7 mL of deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a standard 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- **Instrument Setup:** Place the NMR tube in the spectrometer. Tune and shim the instrument to achieve optimal magnetic field homogeneity.
- **Data Acquisition:** Acquire ¹H and ¹³C NMR spectra at a regulated temperature, typically 298 K. For ¹H NMR, a spectral width of approximately 15 ppm and a relaxation delay of 1-2

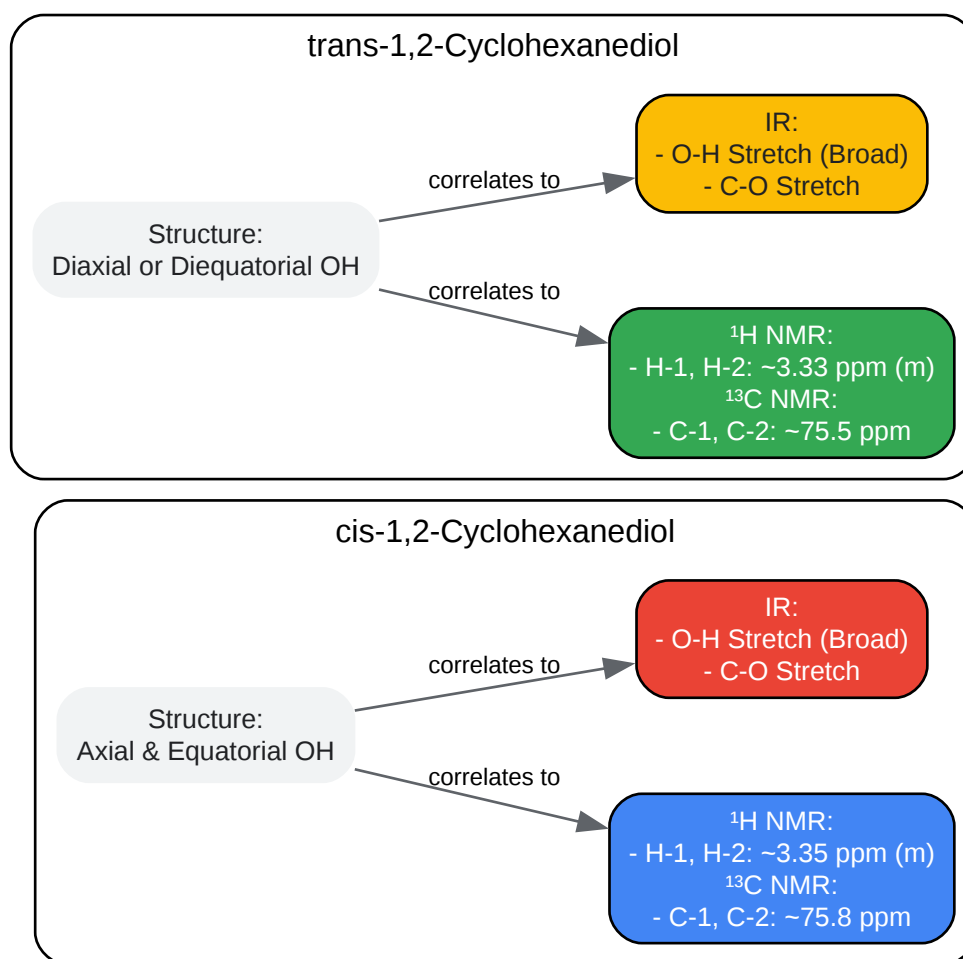
seconds are commonly used. For ^{13}C NMR, a wider spectral width (e.g., 200 ppm) and a longer relaxation delay (2-5 seconds) are employed. DEPT (Distortionless Enhancement by Polarization Transfer) experiments can be performed to aid in the assignment of carbon signals.

Infrared Spectroscopy Protocol (KBr Pellet Method)

- **Sample Preparation:** Grind a small amount (1-2 mg) of **1,2-Cyclohexanediol** with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle until a fine, homogeneous powder is obtained.
- **Pellet Formation:** Place the powder into a pellet press and apply pressure (typically 7-10 tons) for several minutes to form a transparent or translucent KBr pellet.
- **Data Acquisition:** Place the KBr pellet in the sample holder of the FT-IR spectrometer. Record the spectrum, typically in the range of $4000\text{-}400\text{ cm}^{-1}$, by co-adding a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio. A background spectrum of an empty sample holder or a pure KBr pellet should be recorded and subtracted from the sample spectrum.

Visualizing Spectroscopic-Structural Correlations

The following diagram illustrates the relationship between the molecular structure of cis- and trans-**1,2-cyclohexanediol** and their key spectroscopic features.



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Caption: Correlation of cis/trans stereochemistry with key NMR and IR data.

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References

- 1. [bmse000837](#) Cis-1,2-cyclohexanediol at BMRB [bmrb.io]
- 2. [TRANS-1,2-CYCLOHEXANEDIOL\(1460-57-7\)](#) ^1H NMR [m.chemicalbook.com]

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